

Preparation of DWP-05195 Stock Solution: Application Notes and Protocols

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Compound of Interest

Compound Name: DWP-05195

Cat. No.: B15577635

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Abstract

This document provides detailed application notes and protocols for the preparation of a stock solution of **DWP-05195**, a potent TRPV1 (Transient Receptor Potential Vanilloid 1) antagonist. Accurate preparation of stock solutions is critical for ensuring reproducibility and reliability in experimental studies. These guidelines cover the necessary materials, a step-by-step protocol for solubilization, and recommendations for storage to maintain the integrity and activity of the compound. Additionally, a summary of the key chemical properties of **DWP-05195** is presented in a tabular format, and a diagram of the canonical TRPV1 signaling pathway is included to provide context for its mechanism of action.

Introduction

DWP-05195 is a small molecule antagonist of the TRPV1 receptor, a non-selective cation channel primarily expressed in nociceptive sensory neurons.^[1] The activation of TRPV1 by various stimuli, including heat, protons, and capsaicin, leads to the sensation of pain. By blocking this receptor, **DWP-05195** has therapeutic potential in the management of pain.^[1] Furthermore, recent studies have indicated that **DWP-05195** can induce ER stress-dependent apoptosis in human ovarian cancer cells, suggesting a potential role in oncology research.^[1] To facilitate research in these areas, standardized protocols for the preparation of **DWP-05195** solutions are essential.

Physicochemical Data of DWP-05195

A summary of the key quantitative data for **DWP-05195** is provided in the table below. This information is crucial for accurate calculations and preparation of stock solutions.

Property	Value	Source
Molecular Weight	419.2 g/mol	PubChem
Molecular Formula	C ₁₈ H ₁₀ BrF ₃ N ₄	PubChem
Canonical SMILES	<chem>C1=CC(=C(N=C1)C2=CN=C(C=C2)C3=NC4=C(N3)C=C(C=C4)Br)C(F)(F)F</chem>	PubChem
InChI Key	WGAVAOCYBMNWID-UHFFFAOYSA-N	PubChem
CAS Number	904309-12-2	PubChem

Experimental Protocol: Preparation of DWP-05195 Stock Solution

This protocol outlines the steps for preparing a 10 mM stock solution of **DWP-05195** in Dimethyl Sulfoxide (DMSO). DMSO is a common solvent for polar aprotic compounds and is generally suitable for in vitro studies.

Materials:

- **DWP-05195** powder
- Dimethyl Sulfoxide (DMSO), anhydrous, cell culture grade
- Sterile, amber microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer

- Pipettes and sterile filter tips

Procedure:

- Determine the required mass of **DWP-05195**:
 - To prepare a 10 mM stock solution, the required mass can be calculated using the following formula:
 - $\text{Mass (mg)} = \text{Desired Concentration (M)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
 - For example, to prepare 1 mL of a 10 mM stock solution:
 - $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 419.2 \text{ g/mol} \times 1000 \text{ mg/g} = 4.192 \text{ mg}$
- Weighing **DWP-05195**:
 - Tare a sterile microcentrifuge tube on a calibrated analytical balance.
 - Carefully weigh the calculated amount of **DWP-05195** powder into the tared tube.
- Solubilization:
 - Add the appropriate volume of anhydrous DMSO to the microcentrifuge tube containing the **DWP-05195** powder.
 - For the example above, add 1 mL of DMSO.
 - Cap the tube tightly and vortex thoroughly for 1-2 minutes until the powder is completely dissolved. Gentle warming in a water bath (37°C) may assist in solubilization if necessary. Visually inspect the solution to ensure there are no visible particulates.
- Aliquoting and Storage:
 - Once fully dissolved, it is recommended to aliquot the stock solution into smaller, single-use volumes in sterile, amber microcentrifuge tubes. This will minimize freeze-thaw cycles and protect the compound from light degradation.

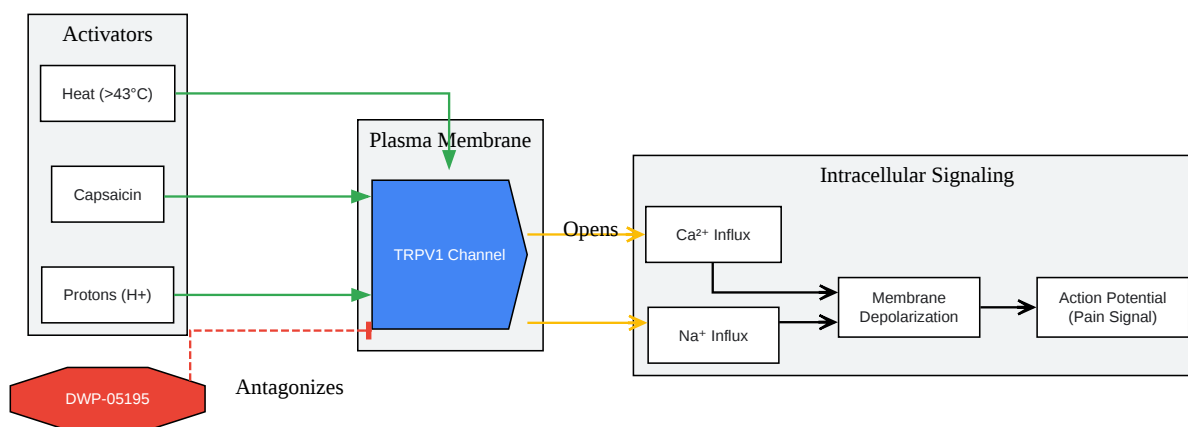
- Store the aliquots at -20°C for short-term storage (up to 1-2 months) or at -80°C for long-term storage (up to 6 months or longer).
- Note: Before use, thaw the aliquot at room temperature and vortex briefly.

Safety Precautions:

- **DWP-05195** is a bioactive compound. Handle with care and use appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses.
- Work in a well-ventilated area or a chemical fume hood.
- Consult the Safety Data Sheet (SDS) for **DWP-05195** for complete safety and handling information.

Visualization of the TRPV1 Signaling Pathway

The following diagram illustrates the canonical signaling pathway activated by stimuli leading to the opening of the TRPV1 channel, the target of **DWP-05195**.



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References

- 1. medchemexpress.com [medchemexpress.com]
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